

# Optimization of Koavone for specific research applications

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## Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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## Technical Support Center: Koavone

Disclaimer: The following information is intended for researchers, scientists, and professionals in the fragrance and cosmetic industries. The content provided is for informational purposes only and is based on publicly available data for the aroma chemical **Koavone**. It appears there may be a misunderstanding regarding the application of **Koavone** in biological or pharmaceutical research, as it is primarily used for its olfactory properties.

## General Information and Properties

**Koavone** is a synthetic aroma chemical known for its complex woody, floral, and ambery scent profile with violet nuances.<sup>[1][2][3]</sup> It is primarily utilized as a fragrance ingredient in a variety of consumer products.<sup>[1][4]</sup>

### Chemical and Physical Properties of **Koavone**

Property	Value	Source
Chemical Name	3,4,5,6,6-Pentamethylhept-3-en-2-one (and isomers)	<a href="#">[5]</a>
IUPAC Name	(Z)-3,4,5,6,6-pentamethylhept-3-en-2-one	<a href="#">[6]</a>
CAS Number	81786-73-4 / 81786-74-5 / 81786-75-6 / 86115-11-9	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C12H22O	<a href="#">[2]</a>
Molecular Weight	182.3 g/mol	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	
Odor Profile	Woody, floral, amber, violet, powdery, with pine and balsamic notes.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Log P	4.4	<a href="#">[2]</a>
Vapor Pressure	0.111524 mmHg @ 23°C	<a href="#">[2]</a>
Flash Point	86°C (186°F)	<a href="#">[5]</a> <a href="#">[7]</a>
Substantivity on blotter	Approximately 12 hours	<a href="#">[8]</a> <a href="#">[9]</a>

## Frequently Asked Questions (FAQs)

Q1: What is **Koavone** and what are its primary applications?

A1: **Koavone** is a synthetic aroma chemical prized for its sophisticated woody and floral scent. [\[1\]](#)[\[6\]](#) Its primary applications are in the fragrance and flavor industry, where it is used in perfumes, cosmetics, soaps, candles, and air fresheners to impart a smooth, powdery, and elegant character.[\[1\]](#) It is particularly effective in creating orris and violet accords.[\[4\]](#)

Q2: Is **Koavone** used in pharmaceutical or biological research?

A2: Based on available data, **Koavone** is not used as an active ingredient in pharmaceutical development or for specific biological research applications targeting signaling pathways. Its

use in "pharmaceutical and chemical applications" refers to its role as a fragrance component in scented skincare products and to mask base odors in cosmetic formulations.[\[1\]](#) There is no evidence to suggest it has therapeutic effects or is used to modulate biological pathways in a research context.

Q3: What are the typical usage levels for **Koavone** in a fragrance concentrate?

A3: Typical usage levels of **Koavone** in a fragrance composition can range from 0.1% to 10%, with maximum recommended levels up to 30%.[\[2\]](#) At lower levels, it enhances amber notes, while at higher concentrations, it can produce an aldehydic and pine needle effect.[\[2\]](#)[\[3\]](#)[\[8\]](#)

Q4: What is the stability of **Koavone** in different product bases?

A4: **Koavone** is stable in most products, including soaps.[\[4\]](#)[\[8\]](#) It demonstrates good performance and stability in fragrances, soaps, and shampoos.[\[8\]](#) However, its performance is rated as poor in bleach.[\[2\]](#)

## Troubleshooting Guide for Formulation

Issue	Potential Cause	Suggested Solution
Weak or unexpected scent profile	- Low concentration.- Incompatibility with other ingredients.	- Increase the concentration of Koavone gradually, evaluating the scent at each step.- Evaluate the interaction of Koavone with other fragrance components. It blends well with ionones, musks, and woody notes. <a href="#">[1]</a>
Poor longevity of the fragrance	- Koavone has a moderate longevity of about 12 hours on a smelling strip. <a href="#">[6][9]</a>	- To increase the overall longevity of the fragrance, blend Koavone with base notes that have a longer evaporation profile.
Allergic skin reaction	- Koavone is classified as a skin sensitizer. <a href="#">[4][10]</a>	- Do not use undiluted on the skin. <a href="#">[4]</a> Ensure the final concentration in the end product complies with regulatory standards and safety guidelines.
Instability in final product	- Highly acidic or alkaline conditions.- Presence of strong oxidizing agents (e.g., bleach). <a href="#">[2]</a>	- Test the stability of Koavone in a small batch of the product base before large-scale production. Avoid use in harsh chemical environments like bleach.

## Experimental Protocols

As **Koavone** is an aroma chemical, "experimental protocols" relate to its evaluation and use in perfumery rather than biological assays.

### Protocol 1: Olfactory Evaluation of **Koavone**

- Preparation: Dip a standard smelling strip into a solution of **Koavone** (e.g., 10% in ethanol or undiluted).
- Initial Evaluation (Top Note): Smell the strip immediately after dipping to evaluate the most volatile top notes, which may include fresh, pine-like aspects.[6]
- Heart Note Evaluation: Smell the strip again after 15-30 minutes to assess the main character (the heart) of the chemical, which is typically woody, floral, and violet-like.[2][6]
- Dry-Down Evaluation (Base Note): Evaluate the scent after several hours (e.g., 2, 6, and 12 hours) to understand its longevity and how the scent profile evolves over time.[6][9]

#### Protocol 2: Creating a Simple Amber Accord with **Koavone**

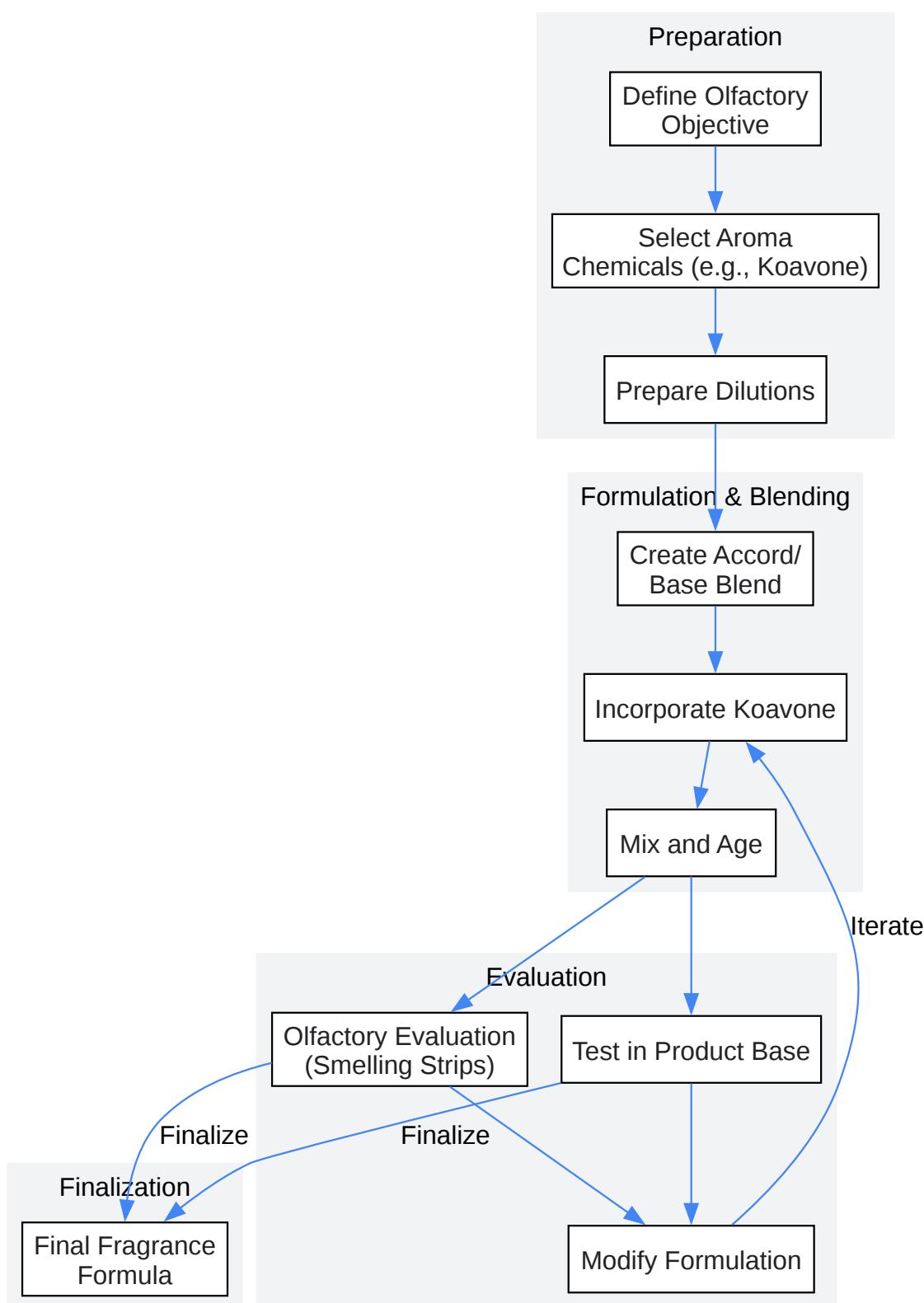
- Objective: To enhance an amber accord using **Koavone**'s diffusive properties.
- Materials: **Koavone**, Vanillin, Labdanum, Benzoin, and a suitable solvent (e.g., Dipropylene Glycol or Ethanol).
- Procedure:
  - Create a base amber accord by blending Vanillin, Labdanum, and Benzoin in desired proportions.
  - Prepare a 10% dilution of **Koavone** in the chosen solvent.
  - Incrementally add the **Koavone** dilution to the amber accord, starting with a small amount (e.g., 1-5% of the total accord).
  - After each addition, mix thoroughly and evaluate the resulting scent on a smelling strip over time.
  - Observe how **Koavone** lifts and diffuses the amber notes, adding woody and floral complexity.[2]

## Safety and Handling

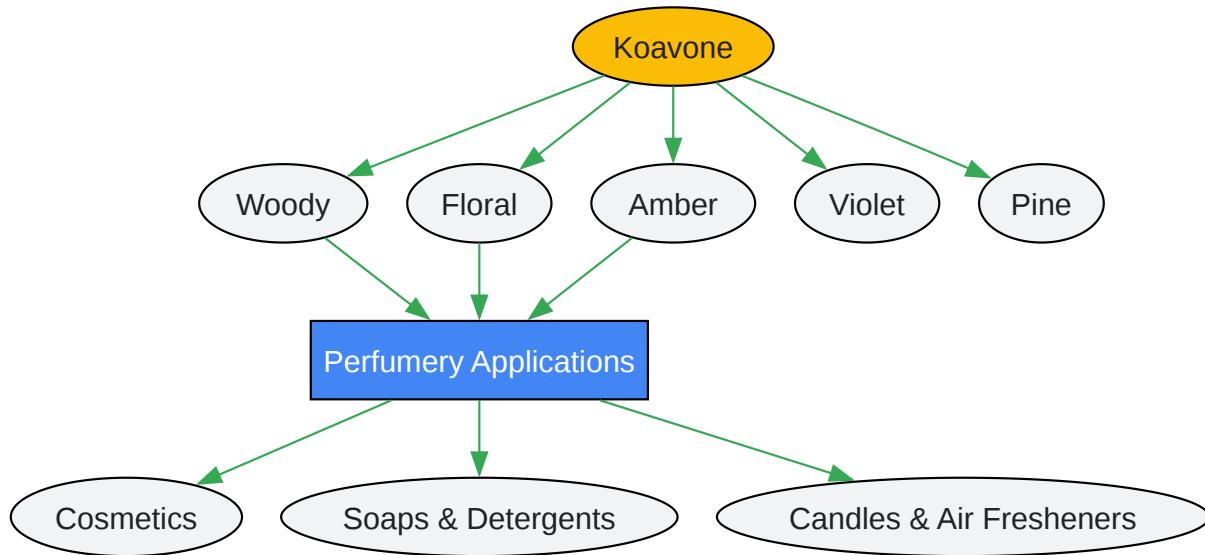
- Storage: Keep in a cool, dry, dark place away from heat and direct sunlight.[1][4]

- Handling: Wear protective gloves and eye protection when handling the concentrated material. Avoid inhaling vapors and prolonged skin contact.[[1](#)]
- Hazards: May cause an allergic skin reaction.[[4](#)][[10](#)] Toxic to aquatic life with long-lasting effects.[[4](#)][[10](#)]
- Spill Management: Absorb spills with an inert material and dispose of according to local regulations.[[1](#)]

## Visualizations

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Caption: Workflow for Incorporating **Koavone** into a Fragrance Formulation.



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Caption: Olfactory Profile and Applications of **Koavone**.

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